

In-Depth Technical Guide to the Material Safety of 4-Methyl-1-pentanol

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Compound of Interest

Compound Name: 4-Methyl-1-pentanol

Cat. No.: B132009

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **4-Methyl-1-pentanol** (CAS No. 626-89-1), also known as isohexanol. The information is compiled from various safety data sheets and scientific resources to ensure a thorough understanding of its properties and potential hazards. This document is intended to support safe handling, use, and disposal practices in a laboratory and drug development setting.

Physicochemical Properties

4-Methyl-1-pentanol is a clear, colorless liquid.^[1] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **4-Methyl-1-pentanol**

| Property | Value |
|-------------------|---|
| Molecular Formula | C6H14O |
| Molecular Weight | 102.17 g/mol [2] |
| Boiling Point | 151-152 °C at 760 mmHg |
| Flash Point | 51.67 °C (125.00 °F) - Closed Cup[3] |
| Specific Gravity | 0.816 - 0.821 @ 25 °C[3] |
| Vapor Pressure | 1.366 mmHg @ 25 °C |
| Solubility | Soluble in DMF, DMSO, and Ethanol (50 mg/mL); sparingly soluble in PBS (pH 7.2) (1.4 mg/mL).[4] |
| Refractive Index | 1.411 - 1.417 @ 20 °C[3] |

Toxicological Data

The acute toxicity of **4-Methyl-1-pentanol** has been evaluated through oral and dermal routes. The available data is summarized in Table 2.

Table 2: Acute Toxicity of **4-Methyl-1-pentanol**

| Endpoint | Species | Route | Value |
|----------|---------|-------------|---------------|
| LD50 | Rat | Oral | 6.5 mL/kg[2] |
| LD50 | Rabbit | Dermal | 3.97 mL/kg[2] |
| LD50 | Mouse | Intravenous | 170 mg/kg[5] |

Experimental Protocols for Toxicological Studies

Detailed methodologies for the key toxicological endpoints are outlined below.

While the specific study report for the oral LD50 of 6.5 mL/kg was not available, the methodology likely followed a limit test procedure based on OECD Guideline 423 (Acute Toxic

Class Method). A summary of a representative limit test protocol is provided below.

- Test Guideline: Based on OECD Guideline 423, Acute Toxic Class Method.
- Species: Wistar rats, female.
- Number of Animals: 3 animals per step.
- Dosage and Administration: A single limit dose of 2000 mg/kg body weight is administered by oral gavage.
- Observations: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for a period of 14 days.
- Pathology: A gross necropsy is performed on all animals at the end of the observation period.
- Interpretation: If no mortality or significant toxic effects are observed at the limit dose, the LD50 is determined to be greater than 2000 mg/kg.

The specific experimental protocol for the dermal LD50 of 3.97 mL/kg was not found in the public domain. However, the study would have likely been conducted in accordance with OECD Guideline 402 (Acute Dermal Toxicity). A general protocol for this type of study is as follows:

- Test Guideline: OECD Guideline 402, Acute Dermal Toxicity.
- Species: Albino rabbit.
- Number of Animals: A step-wise procedure is used, starting with a single animal.
- Dosage and Application: The test substance is applied uniformly over a shaved area of at least 10% of the body surface. The area is covered with a porous gauze dressing for a 24-hour exposure period.
- Observations: Animals are observed for clinical signs of toxicity and mortality for at least 14 days. Body weight is recorded weekly.

- Pathology: All animals are subjected to a gross necropsy at the end of the study.
- Endpoint: The LD50 is calculated based on the dose that causes mortality in 50% of the animals.

A study was conducted to assess the skin irritation potential of a substance consistent with **4-Methyl-1-pentanol**.

- Test Guideline: OECD Guideline 404, Acute Dermal Irritation/Corrosion.
- Species: New Zealand White rabbits.
- Number of Animals: 3.
- Procedure: 0.5 mL of the test substance was applied to a small area of shaved skin on each animal and covered with a semi-occlusive dressing for 4 hours.
- Observations: The skin was examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.
- Results: No dermal reactions were observed in any of the animals. The Primary Irritation Index was calculated to be 0.0, leading to a classification of "non-irritant".

An eye irritation study was performed on a substance consistent with **4-Methyl-1-pentanol**.

- Test Guideline: OECD Guideline 405, Acute Eye Irritation/Corrosion.
- Species: New Zealand White rabbits.
- Number of Animals: 3.
- Procedure: A single dose of 0.1 mL of the test substance was instilled into the conjunctival sac of one eye of each rabbit.
- Observations: The eyes were examined for corneal opacity, iritis, conjunctival redness, and chemosis at 1, 24, 48, and 72 hours, and up to 8 days post-instillation.

- Results: The substance was classified as "minimally irritating" to the eye, with all effects resolving by day 8.[6]

Hazard Identification and Classification

4-Methyl-1-pentanol is classified as a flammable liquid.[2][7] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard information.

Table 3: GHS Hazard Classification for **4-Methyl-1-pentanol**

| Hazard Class | Category | Hazard Statement |
|----------------------------|----------|-------------------------------------|
| Flammable Liquids | 3 | H226: Flammable liquid and vapor[2] |
| Acute Toxicity, Oral | 4 | H302: Harmful if swallowed[2] |
| Acute Toxicity, Dermal | 3 | H311: Toxic in contact with skin[2] |
| Acute Toxicity, Inhalation | 3 | H331: Toxic if inhaled[2] |

Pictograms:

- Flame
- Skull and Crossbones
- Exclamation Mark

Signal Word: Danger[2]

Precautionary Statements (selection):

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[6][7]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[6][7]

- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/or shower.[6][7]
- P403+P235: Store in a well-ventilated place. Keep cool.[6][7]

First Aid Measures

In case of exposure to **4-Methyl-1-pentanol**, the following first aid measures are recommended.[5]

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[5]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[5]
- Eye Contact: Flush eyes with water as a precaution.[5]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Unsuitable Extinguishing Media: Water jet.
- Specific Hazards: Flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.
[5]

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid inhalation of vapor or mist. Keep away from sources of ignition - No smoking. Take measures to prevent the build-up of electrostatic charge.[6]

- Storage: Store in a cool, dry, and well-ventilated place. Keep container tightly closed.[6]

Ecotoxicological and Biodegradation Information

Limited specific data for **4-Methyl-1-pentanol** was available in the public domain. General OECD guidelines for ecotoxicity and biodegradation testing are referenced to indicate the likely methodologies for generating such data.

Ecotoxicity

No specific ecotoxicity study reports for **4-Methyl-1-pentanol** were found. The following OECD guidelines are typically used to assess the aquatic toxicity of chemicals:

- Toxicity to Fish: OECD Guideline 203 (Fish, Acute Toxicity Test)
- Toxicity to Aquatic Invertebrates: OECD Guideline 202 (Daphnia sp. Acute Immobilisation Test)
- Toxicity to Algae: OECD Guideline 201 (Freshwater Alga and Cyanobacteria, Growth Inhibition Test)

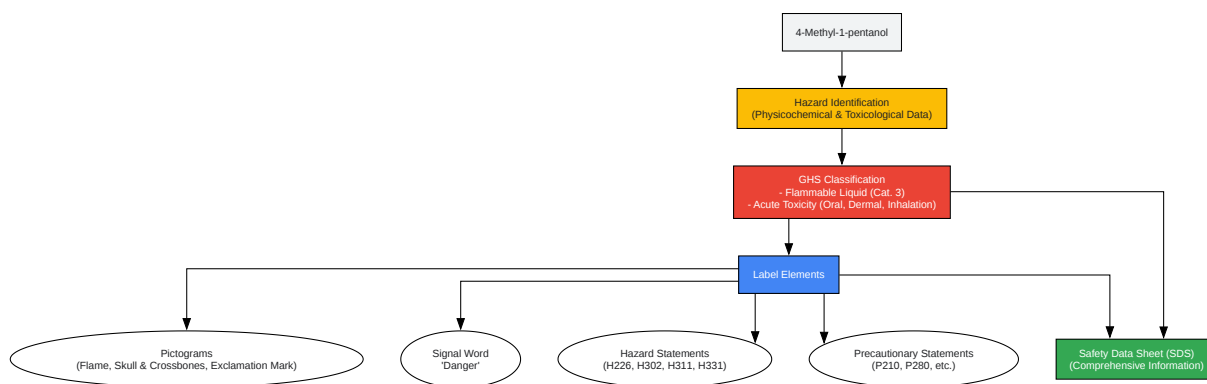
Biodegradation

No definitive biodegradation study for **4-Methyl-1-pentanol** was identified. The ready biodegradability of a substance is typically assessed using one of the methods described in OECD Guideline 301. For a substance like **4-Methyl-1-pentanol**, the following test would be appropriate:

- Ready Biodegradability: OECD Guideline 301F (Manometric Respirometry Test). This test measures the oxygen consumed by microorganisms to biodegrade the test substance over a 28-day period. A substance is considered readily biodegradable if it reaches 60% of its theoretical oxygen demand (ThOD) within a 10-day window.

Visualizations

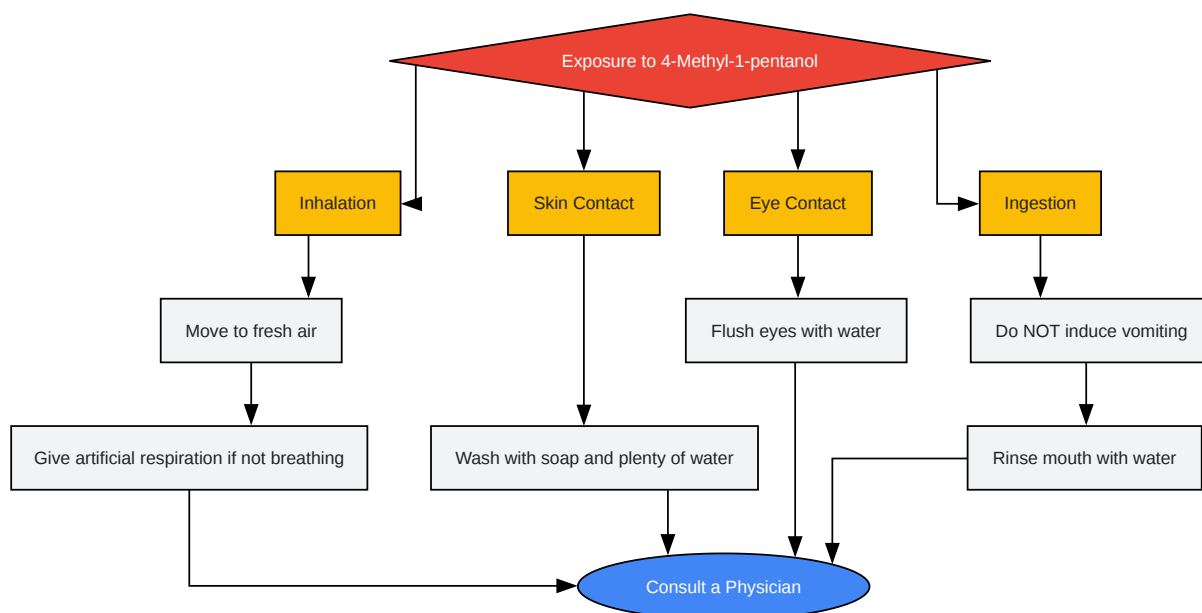
GHS Hazard Communication Workflow



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Caption: GHS Hazard Communication Workflow for **4-Methyl-1-pentanol**.

First Aid Measures for Exposure to 4-Methyl-1-pentanol



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Caption: First Aid Procedures for **4-Methyl-1-pentanol** Exposure.

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